

MRS2279 stability in solution and storage conditions

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Compound of Interest

Compound Name: MRS2279

Cat. No.: B15571210

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Technical Support Center: MRS2279

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **MRS2279**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid form of **MRS2279**?

For long-term storage, solid **MRS2279** should be kept in a dry, dark environment at -20°C.^[1]

For short-term storage (days to weeks), 0-4°C is acceptable.^[1]

Q2: What is the recommended solvent for reconstituting **MRS2279**?

MRS2279 is soluble in water up to 100 mM and also soluble in DMSO.^{[1][2]} The diammonium salt form of **MRS2279** is noted to have enhanced water solubility and stability.^{[3][4]}

Q3: How should I prepare stock solutions of **MRS2279**?

It is recommended to prepare stock solutions on the day of use.^[2] If necessary to prepare them in advance, they must be sealed and stored at -20°C or below, where they can be stable

for several months.^[2] For aqueous solutions, warming the tube at 37°C and using an ultrasonic bath can aid in achieving higher solubility.^[2]

Q4: How stable is **MRS2279** in a stock solution?

Stock solutions stored at -20°C can be kept for several months.^[2] However, for optimal performance, it is always recommended to use freshly prepared solutions.

Q5: Can I store **MRS2279** solutions at room temperature?

While the product is stable enough for a few weeks during ordinary shipping at ambient temperatures, it is not recommended to store solutions at room temperature for extended periods.^[1] For any unused solution, it is best to store it at -20°C.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Difficulty dissolving the compound	The compound may not be fully soluble at the desired concentration.	Warm the solution gently (e.g., at 37°C) and use an ultrasonic bath to aid dissolution. ^[2] Consider using the diammonium salt form for enhanced water solubility. ^{[3][4]}
Inconsistent experimental results	The compound may have degraded due to improper storage or handling of the solution.	Always use freshly prepared solutions for your experiments. If using a stored stock solution, ensure it has been stored properly at -20°C and minimize freeze-thaw cycles.
Precipitation observed in the stock solution after thawing	The compound may have come out of solution during freezing.	Before use, bring the stock solution to room temperature and vortex to ensure it is fully dissolved. If precipitation persists, gentle warming and sonication may be necessary.

Data Summary

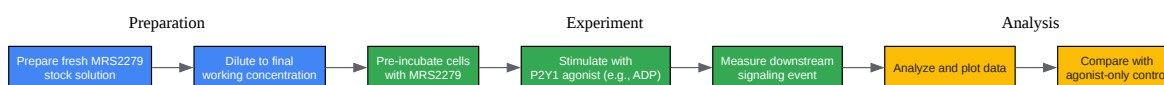
MRS2279 Storage and Solubility

Parameter	Condition	Reference
Long-Term Storage (Solid)	-20°C, dry and dark	[1]
Short-Term Storage (Solid)	0 - 4°C (days to weeks)	[1]
Stock Solution Storage	-20°C for several months	[2]
Shipping Condition	Ambient temperature	[1]
Solubility	Soluble to 100 mM in water	[2]
Soluble in DMSO	[1]	

Experimental Protocols & Visualizations

General Experimental Workflow for a Cell-Based Assay

The following diagram outlines a general workflow for utilizing **MRS2279** as a P2Y1 receptor antagonist in a typical cell-based assay, such as measuring changes in intracellular calcium or inositol phosphate formation.

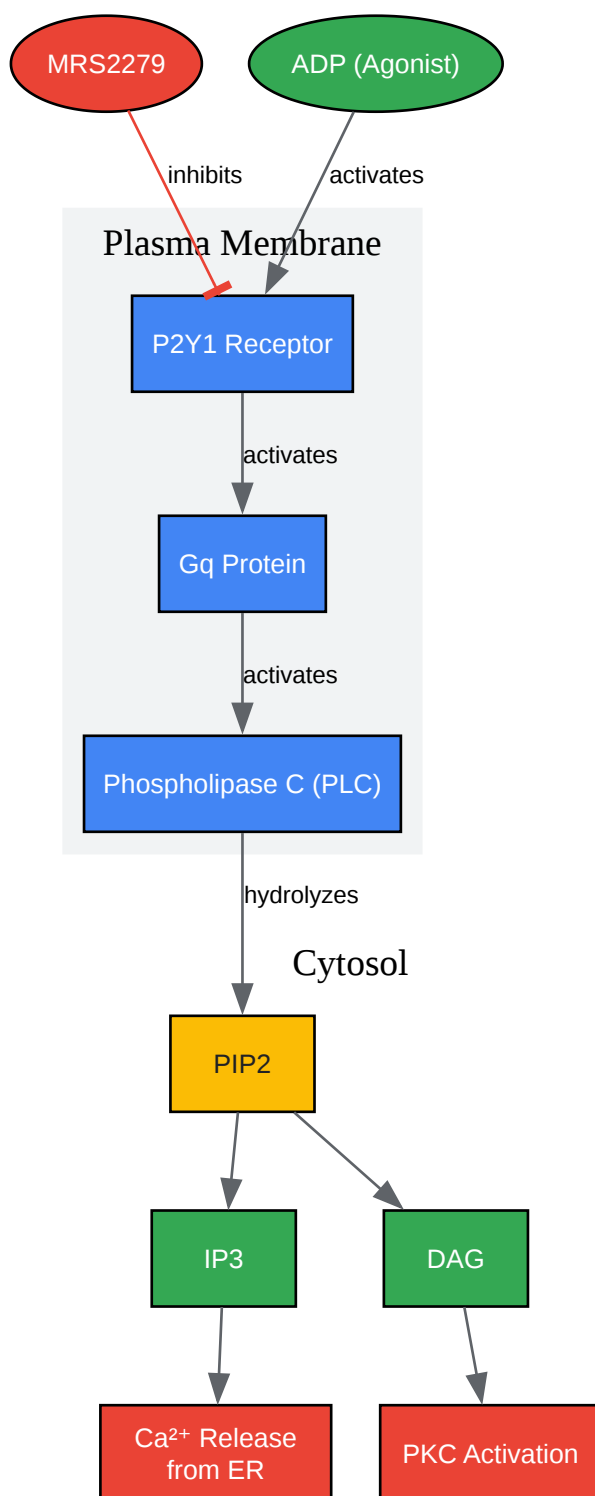


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General workflow for using **MRS2279** in a cell-based assay.

P2Y1 Receptor Signaling Pathway

MRS2279 is a selective antagonist of the P2Y1 receptor. The diagram below illustrates the canonical Gq-coupled signaling pathway activated by P2Y1 agonists like ADP, which is inhibited by **MRS2279**.



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Simplified P2Y1 receptor signaling pathway inhibited by **MRS2279**.

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References

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